

# Personal protective equipment for handling Aluminum Hydroxide

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## Compound of Interest

Compound Name: Aluminum Hydroxide

Cat. No.: B7797984

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## Essential Safety and Handling Guide for Aluminum Hydroxide

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Aluminum Hydroxide**, including operational and disposal plans.

Chemical Identifier:

- CAS Number: 21645-51-2

## Personal Protective Equipment (PPE)

When handling **Aluminum Hydroxide**, the following personal protective equipment is essential to ensure personal safety in the laboratory.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses or Goggles	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2] A face shield may be appropriate when splashing is a risk.
Hand Protection	Gloves	Wear appropriate protective gloves to prevent skin exposure.[1] Nitrile rubber gloves are a suitable option.
Body Protection	Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[1][3] A lab coat is standard. For larger quantities, a base-resistant apron or smock is recommended.[4]
Respiratory Protection	Respirator	A NIOSH-approved respirator with a dust cartridge should be used if exposure limits are exceeded or if irritation is experienced.[5] For nuisance-level dust, an N95 or better particulate respirator is recommended.[6] For short-term interventions, a P3 type mask is advised.[7]

## Occupational Exposure Limits

While specific OSHA PELs and ACGIH TLVs for **Aluminum Hydroxide** are not established, the following guidelines should be considered to minimize exposure.[5][8]

Organization	Limit	Value
MAK (Germany)	Respirable Fraction	1.5 mg/m <sup>3</sup>
TRGS 900 (Germany)	Air-borne Fraction	1.25 mg/m <sup>3</sup> (general dust limit)
TRGS 900 (Germany)	Inhalable Fraction	10 mg/m <sup>3</sup> (general dust limit)

## Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical for maintaining a safe laboratory environment.

### Handling:

- Ensure adequate ventilation and use local exhaust where dust is generated.[\[9\]](#)
- Avoid generating dust.[\[9\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

### Storage:

- Store in a tightly closed container.[\[1\]](#)
- Store in a cool, dry, well-ventilated area.[\[1\]](#)
- Keep away from incompatible substances such as strong oxidizing agents and acids.[\[2\]](#)[\[10\]](#)

## Spill and Disposal Procedures

In the event of a spill or the need for disposal, the following steps should be taken.

### Spill Cleanup:

- Wear appropriate personal protective equipment as outlined above.[\[1\]](#)

- Sweep or vacuum up the material, avoiding dust generation.[1]
- Place the material into a suitable, labeled disposal container.[1][11]
- Clean the spill area with water.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Containers may retain product residues and should be handled as hazardous waste.[6]

## First Aid Measures

In case of exposure to **Aluminum Hydroxide**, follow these first aid guidelines.

- Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[1]
- Inhalation: Remove from exposure to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[1]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[1]

## Procedural Workflow for Handling Aluminum Hydroxide

The following diagram outlines the step-by-step process for the safe handling of **Aluminum Hydroxide** in a laboratory setting.

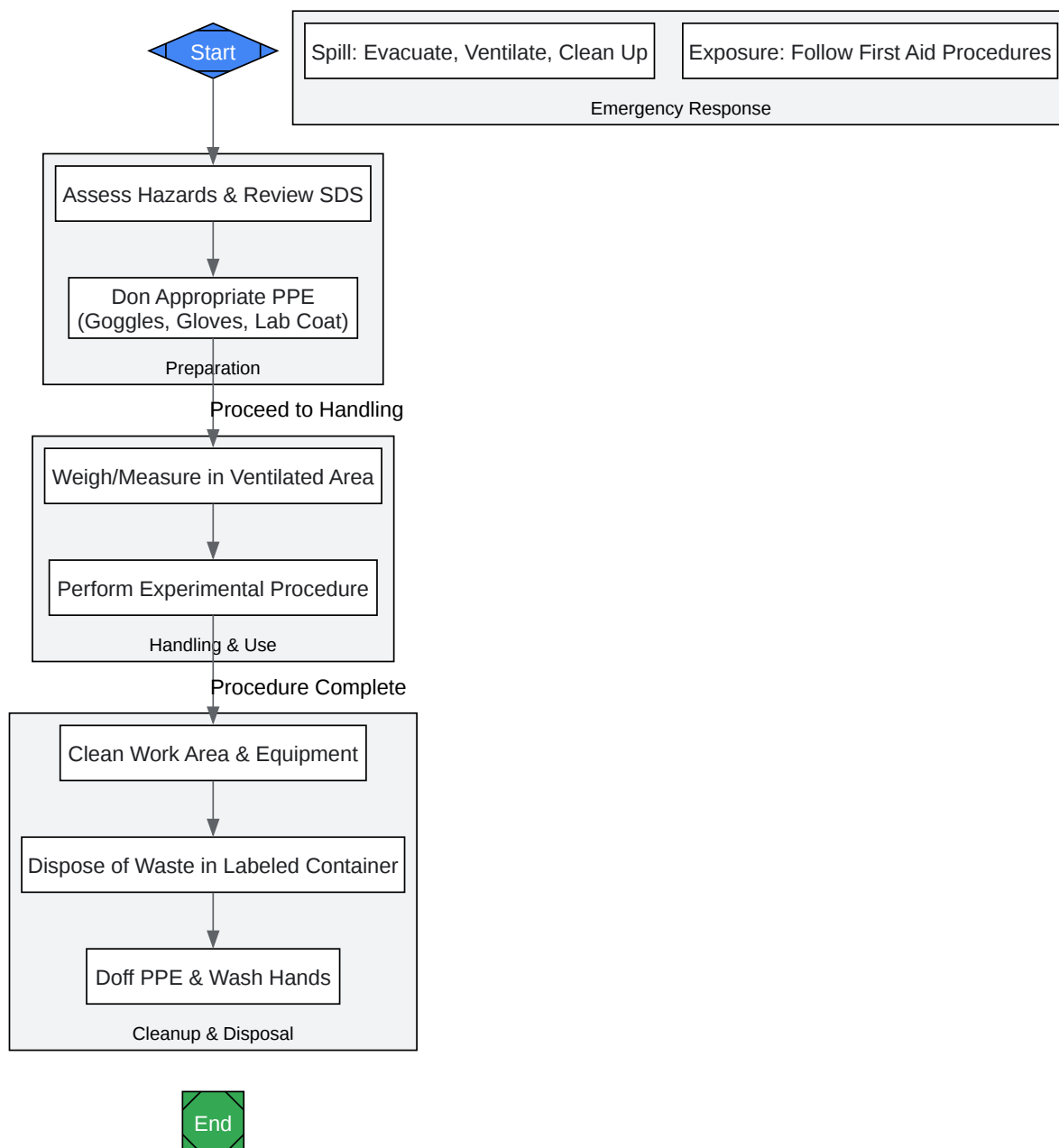


Figure 1: Safe Handling Workflow for Aluminum Hydroxide

[Click to download full resolution via product page](#)Caption: Procedural workflow for the safe handling of **Aluminum Hydroxide**.

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